

Application Notes and Protocols for Carbonylation Reactions with (2-(Diphenylphosphino)phenyl)methanamine

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Compound of Interest

Compound Name: (2-(Diphenylphosphino)phenyl)methanamine

Cat. No.: B178373

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and experimental protocols for utilizing the P,N-ligand, **(2-(Diphenylphosphino)phenyl)methanamine**, in palladium-catalyzed carbonylation reactions. This ligand is a valuable tool for the synthesis of a wide range of carbonyl-containing compounds, including esters, amides, and carboxylic acids, which are key intermediates in pharmaceutical and fine chemical synthesis.

Introduction

(2-(Diphenylphosphino)phenyl)methanamine is a robust P,N-bidentate ligand that effectively stabilizes palladium catalysts in various carbonylation reactions. The combination of a hard amine donor and a soft phosphine donor allows for fine-tuning of the electronic and steric properties of the catalytic center. This unique characteristic often leads to high catalytic activity and selectivity under milder reaction conditions compared to traditional phosphine ligands. These protocols are designed to serve as a starting point for researchers employing this ligand in their synthetic endeavors.

Key Applications

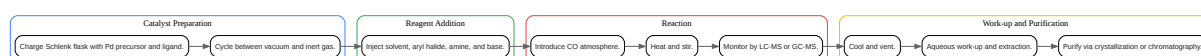
Palladium catalysts supported by **(2-(Diphenylphosphino)phenyl)methanamine** are particularly effective for the following carbonylation reactions:

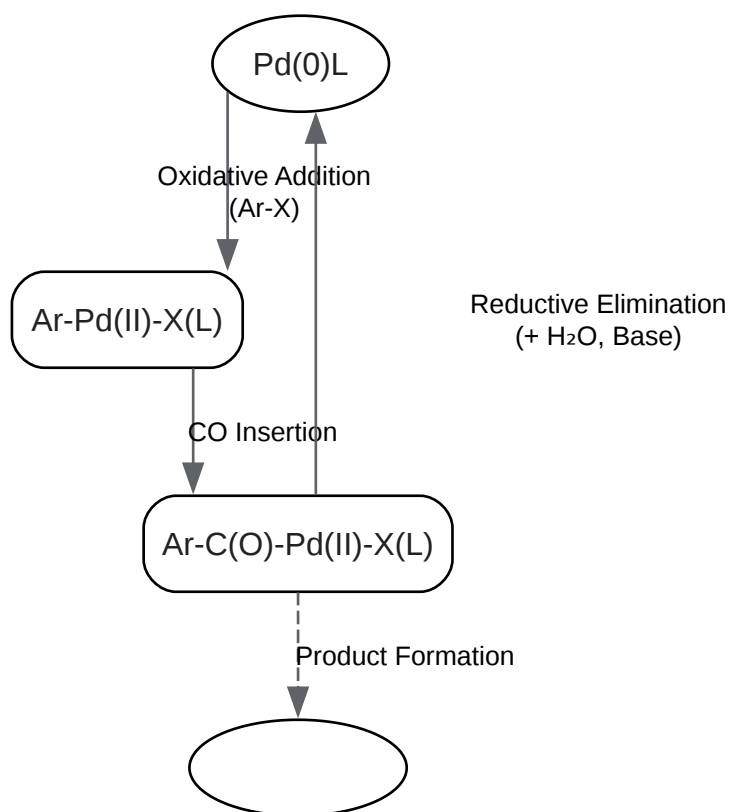
- Alkoxycarbonylation: The synthesis of esters from aryl/vinyl halides or olefins.
- Aminocarbonylation: The formation of amides from aryl/vinyl halides or olefins.
- Hydroxycarbonylation: The preparation of carboxylic acids from aryl/vinyl halides.

Protocol 1: General Procedure for Alkoxycarbonylation of Aryl Halides

This protocol describes the synthesis of esters from aryl halides using carbon monoxide gas.

Experimental Workflow:





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